

Benzobicyclon CAS number and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzobicyclon [ISO]

Cat. No.: B12058859

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An In-Depth Technical Guide to Benzobicyclon for Researchers

Introduction

Benzobicyclon is a selective, systemic herbicide used for the control of annual and perennial weeds, particularly in rice cultivation.[1][2] It belongs to the triketone class of herbicides and functions as a pro-herbicide; it is converted to its active form in the presence of water.[3] This guide provides a comprehensive overview of Benzobicyclon, including its chemical and physical properties, mechanism of action, metabolic fate, and experimental protocols for its evaluation.

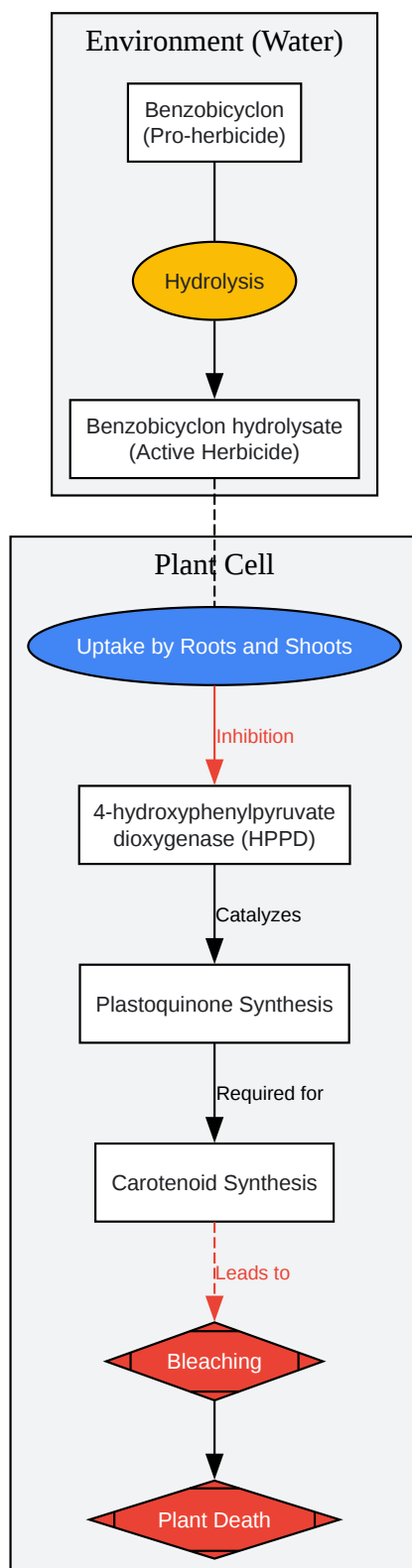
Chemical and Physical Properties

Benzobicyclon is a solid, light yellow to brown substance with low aqueous solubility and is not volatile.[1][4] A summary of its key physicochemical properties is presented in the table below.

Property	Value	Reference
CAS Number	156963-66-5	[4] [5] [6] [7] [8] [9] [10]
Molecular Formula	C ₂₂ H ₁₉ ClO ₄ S ₂	[4] [6] [10] [11]
Molecular Weight	446.97 g/mol	[4] [6] [9] [10]
Melting Point	187.3 °C	[2] [5]
Boiling Point	Decomposes before boiling	[2]
Water Solubility	51.8 ± 6.9 µg/L (at 20°C)	[5]
Log K _{ow} (Octanol-Water Partition Coefficient)	3.1 (range 2.8-3.5 at 25°C)	[5]
Vapor Pressure	<5.6 x 10 ⁻⁵ Pa (at 25°C)	[5]
Density	1.45 x 10 ³ kg/m ³ (at 22.0 ± 0.5°C)	[5]
Solubility in Organic Solvents	DMSO: 15 mg/mL (33.56 mM)	[6] [7]

Mechanism of Action

Benzobicyclon itself is not the active herbicidal agent. It is a pro-herbicide that undergoes hydrolysis in water to form its active metabolite, benzobicyclon hydrolysate.[\[3\]](#) This active compound is an inhibitor of the enzyme 4-hydroxyphenylpyruvate dioxygenase (HPPD).[\[3\]](#)[\[6\]](#)[\[8\]](#)[\[9\]](#) HPPD is a key enzyme in the biosynthetic pathway of plastoquinones and tocopherols. The inhibition of HPPD leads to a depletion of these essential compounds, which in turn causes the characteristic bleaching symptoms in susceptible plants, followed by necrosis and death.[\[3\]](#)



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Mechanism of action of Benzobicyclon.

Metabolic Fate

Once absorbed by the plant, Benzobicyclon is metabolized. The primary metabolic pathway involves the loss of the thiophenyl ring to form metabolite B (3-[2-chloro-4-(methylsulfonyl)benzoyl]-bicyclo[3.2.1]-octane-2,4-dione) and other related compounds.[5] In paddy water, cleavage products containing the chlorophenyl ring can also be formed, absorbed by the rice plants, and conjugated with sugar.[5] In livestock, Benzobicyclon and its metabolite B are the major residues found, primarily in the liver and kidneys.[5]

Herbicidal Activity and Application

Benzobicyclon is effective against a broad spectrum of weeds, including grasses, sedges, and broadleaf weeds, that are often problematic in rice paddies.[5][12] It is particularly effective against sulfonylurea-resistant biotypes.[4] For optimal efficacy, Benzobicyclon should be applied to water-seeded or drill-seeded rice in an established flood.[5] The presence of water is crucial for the conversion of Benzobicyclon to its active form. The recommended application rates typically range from 200 to 300 g a.i./ha.[4][6][13]

Experimental Protocols

Evaluation of Herbicidal Efficacy in a Greenhouse Setting

This protocol outlines a general procedure for assessing the herbicidal activity of Benzobicyclon on target weed species under controlled greenhouse conditions.

1. Plant Material and Growth Conditions:

- Grow target weed species (e.g., *Scirpus juncoides*, *Monochoria vaginalis*) and rice (*Oryza sativa*) in pots filled with a suitable soil mix (e.g., clay loam, sandy loam).
- Maintain plants in a greenhouse with controlled temperature (e.g., 25°C), humidity, and photoperiod.

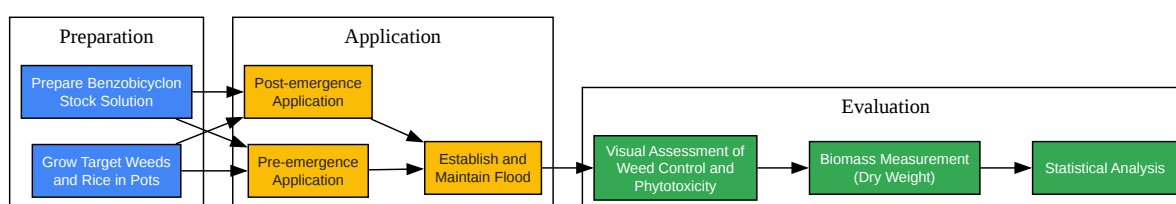
2. Herbicide Application:

- Prepare a stock solution of Benzobicyclon in a suitable solvent like DMSO.[6][7]

- For pre-emergence application, apply the herbicide to the soil surface immediately after sowing the seeds.
- For post-emergence application, apply the herbicide at a specific growth stage of the weeds (e.g., 1-leaf stage).[6]
- Establish and maintain a flood of a specific depth (e.g., 5-10 cm) after application, as water is required for activation.[14]

3. Data Collection and Analysis:

- Visually assess the percentage of weed control at regular intervals after treatment (e.g., 7, 14, 21, and 28 days).
- Evaluate phytotoxicity to rice plants using a similar rating scale.
- At the end of the experiment, harvest the above-ground biomass of both weeds and rice, dry it in an oven, and record the dry weight.
- Analyze the data using appropriate statistical methods (e.g., ANOVA) to determine the efficacy of different Benzobicyclon concentrations.



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General workflow for evaluating Benzobicyclon efficacy.

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- To cite this document: BenchChem. [Benzobicyclon CAS number and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12058859#benzobicyclon-cas-number-and-properties]

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